

A Comprehensive Guide to the Safe Disposal of 2-(2-Hydroxyethoxy)benzoic Acid

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Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)benzoic acid

CAS No.: 55211-84-2

Cat. No.: B1274192

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This document provides essential, procedural guidance for the safe and compliant disposal of **2-(2-Hydroxyethoxy)benzoic acid**. As a trusted partner in your research, we are committed to providing information that extends beyond product specifications to ensure the safety of laboratory personnel and the protection of our environment. The following protocols are designed for researchers, scientists, and drug development professionals and are intended to supplement, not replace, your institution's specific Environmental Health and Safety (EHS) guidelines.

Immediate Safety and Hazard Profile

Before handling or disposing of **2-(2-Hydroxyethoxy)benzoic acid**, it is crucial to understand its hazard profile. While a specific Safety Data Sheet (SDS) for this exact compound is not universally available, we can infer its potential hazards from structurally similar molecules like 2-hydroxybenzoic acid and other benzoic acid derivatives. These compounds are known to cause skin irritation, serious eye damage, and may cause respiratory irritation[1][2][3]. Therefore, **2-(2-Hydroxyethoxy)benzoic acid** must be handled as a hazardous chemical.

Key principles for handling and disposal:

- Never dispose of this chemical down the drain or in the regular trash[4][5]. Aqueous solutions can be harmful to aquatic life, and solid waste requires special handling.
- Segregation is paramount. Store waste containing **2-(2-Hydroxyethoxy)benzoic acid** separately from other chemical waste streams to prevent potentially dangerous reactions[4][6].
- Always consult your institution's EHS office. They are the final authority on chemical waste disposal procedures at your facility[4].

Hazard Summary Table

The following table summarizes the presumptive hazards and necessary precautions based on data from analogous compounds.

Parameter	Guideline & Information	Citations
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H318/H319: Causes serious eye damage/irritation H335: May cause respiratory irritation	[1] [3] [7]
Waste Classification	Hazardous Waste. Generators must classify waste according to US EPA guidelines (40 CFR 261.3) and local regulations.	[7]
Personal Protective Equipment (PPE)	Gloves: Nitrile or natural rubber gloves. Eye Protection: Safety glasses with side shields or chemical goggles. Lab Coat: Standard laboratory coat. Respiratory: Use in a well-ventilated area or under a chemical fume hood. For spills or large quantities, a NIOSH/MSHA approved respirator may be necessary.	[1] [2] [8] [9]
Incompatible Materials	Strong oxidizing agents (e.g., perchlorates, nitrates), strong bases, and strong reducing agents. Avoid contact with metals as aqueous solutions may form flammable hydrogen gas.	[5] [10] [11]
First Aid	Eyes: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention. Skin: Wash off immediately	[1] [9] [10]

with soap and plenty of water.

Remove contaminated

clothing. If irritation persists,

seek medical attention.[1][8]

[10]Inhalation: Move to fresh

air. If breathing is difficult, give

oxygen. Seek medical

attention.[1][10]Ingestion: Do

NOT induce vomiting. Rinse

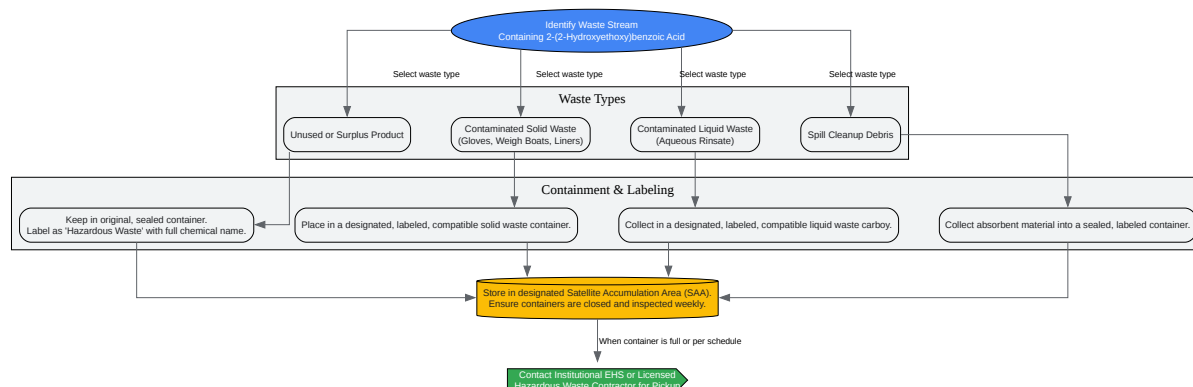
mouth with water and seek

immediate medical attention.

[7][9]

Disposal Decision Workflow

The proper disposal route for **2-(2-Hydroxyethoxy)benzoic acid** depends on its form. The following diagram outlines the decision-making process for handling different waste streams containing this chemical.



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Caption: Disposal decision workflow for **2-(2-Hydroxyethoxy)benzoic acid**.

Step-by-Step Disposal Protocols

Adherence to a systematic procedure is critical for ensuring safety and compliance.

Protocol 1: Disposal of Unused or Surplus Product

This protocol applies to pure, unadulterated **2-(2-Hydroxyethoxy)benzoic acid** that is expired, no longer needed, or off-specification.

- **Do Not Mix:** Keep the chemical in its original container. Do not mix it with any other waste.

- **Secure Container:** Ensure the container's cap is tightly sealed and the exterior is clean and free of contamination.
- **Labeling:** The original manufacturer's label must be legible. Affix a "Hazardous Waste" label provided by your institution's EHS department. Clearly write the full chemical name, "**2-(2-Hydroxyethoxy)benzoic acid**," and the accumulation start date.
- **Storage:** Place the labeled container in your laboratory's designated Satellite Accumulation Area (SAA)[[12](#)]. This area should be away from incompatible materials[[5](#)].
- **Request Pickup:** Once the container is ready for disposal, follow your institution's procedure to request a pickup from the EHS department or a licensed hazardous waste contractor.

Protocol 2: Disposal of Contaminated Solid Waste

This protocol covers disposable lab supplies that have come into direct contact with **2-(2-Hydroxyethoxy)benzoic acid**, such as gloves, weigh boats, contaminated paper towels, and bench protectors.

- **Segregation:** Collect all solid waste contaminated with the chemical in a designated container. Do not mix with non-hazardous trash.
- **Containment:** Use a container specifically designated for solid chemical waste. This is typically a puncture-resistant container or a robust plastic bag-lined box.
- **Labeling:** Clearly label the container with "Hazardous Waste," the full chemical name of the contents, and any other information required by your EHS office.
- **Storage and Pickup:** Keep the container sealed when not in use and store it in the SAA. Arrange for pickup when it is full or according to your lab's schedule[[12](#)].

Protocol 3: Disposal of Contaminated Liquid Waste (Aqueous)

This protocol is for aqueous solutions and rinsates from cleaning glassware that contained **2-(2-Hydroxyethoxy)benzoic acid**.

- **Waste Collection:** Collect all aqueous rinsate in a designated hazardous waste carboy.
- **pH Consideration:** While neutralization of simple acids can sometimes permit drain disposal, this is not recommended for organic acids that may remain toxic after neutralization[12]. All rinsates should be collected as hazardous waste.
- **Labeling:** Label the carboy with "Hazardous Waste," list "**2-(2-Hydroxyethoxy)benzoic acid** (aqueous solution)" as a component, and estimate the concentration. Keep a running log of all contents added to the carboy.
- **Storage and Pickup:** Keep the carboy capped and in secondary containment within the SAA. Request pickup when the carboy is nearly full.

Protocol 4: Spill Management and Cleanup

In the event of a small spill in a laboratory setting:

- **Evacuate and Alert:** Alert personnel in the immediate area. If the spill is large or in a poorly ventilated space, evacuate and contact your institution's emergency response team[5].
- **Control Ignition Sources:** Eliminate any nearby sources of ignition[5].
- **Ventilate:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Wear PPE:** At a minimum, wear a lab coat, chemical-resistant gloves, and safety goggles[1].
- **Containment:** Use a dry, inert absorbent material such as vermiculite, sand, or a commercial chemical spill kit to cover the spill. Do not use combustible materials like paper towels to absorb the bulk of the spill[13].
- **Cleanup:** Carefully sweep or scoop the absorbed material into a designated waste container[3][14]. Avoid creating dust[3][7]. For final decontamination, wipe the area with a damp cloth, collecting the cloth as contaminated solid waste.
- **Disposal:** The collected spill debris must be disposed of as hazardous solid waste. Place it in a sealed, properly labeled container and move it to the SAA for pickup[5].

By adhering to these detailed procedures, you contribute to a culture of safety and environmental responsibility. Always prioritize personal safety and consult your institution's specific guidelines.

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